

Technical Guide to the Physical Properties of 4-tert-Butylbenzaldehyde

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Compound of Interest

Compound Name: 4-tert-Butylbenzaldehyde

Cat. No.: B1265539

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Introduction

4-tert-Butylbenzaldehyde (also known as p-tert-butylbenzaldehyde) is an aromatic aldehyde characterized by a benzaldehyde ring substituted with a bulky tert-butyl group at the para (4) position. Its unique structure makes it a crucial intermediate in the synthesis of various fine chemicals, including pharmaceuticals, dyes, and particularly, fragrance compounds like Lilial and Bourgeonal.[1] A thorough understanding of its physical and chemical properties is essential for its effective handling, application in synthetic protocols, and for quality control in research and industrial settings.

This technical guide provides an in-depth overview of the core physical properties of **4-tert-Butylbenzaldehyde**, detailed experimental protocols for their determination, and a logical workflow for its characterization.

Core Physical and Chemical Properties

The fundamental physical and chemical identifiers for **4-tert-Butylbenzaldehyde** are summarized in the table below. The compound is a colorless to pale yellow liquid at ambient temperature.[2]

Property	Value
CAS Number	939-97-9[3]
Molecular Formula	C ₁₁ H ₁₄ O[3][4]
Molecular Weight	162.23 g/mol [3][4]
Appearance	Clear, colorless to pale yellow liquid[2]
Density	0.97 g/mL at 25 °C[5][6]
Boiling Point	246 - 248.7 °C at 760 mmHg[1] 130 °C at 25 mmHg[5][6]
Melting Point	Not applicable (Liquid at standard conditions)
Refractive Index (n ²⁰ /D)	1.528 - 1.531 at 20 °C[3][5]
Flash Point	101 °C (213.8 °F) - closed cup
Solubility	Water: 54.18 mg/L at 25 °C (sparingly soluble) [2] Organic Solvents: Soluble in methanol and other common organic solvents.[5]

Spectroscopic Data

Spectroscopic analysis is critical for confirming the identity and purity of **4-tert-Butylbenzaldehyde**. Key spectral data are presented below.

Spectroscopy Type	Characteristic Peaks / Chemical Shifts (δ)
^1H NMR	δ ~9.98 ppm (s, 1H, -CHO) δ ~7.82 ppm (d, 2H, Ar-H ortho to -CHO) δ ~7.55 ppm (d, 2H, Ar-H meta to -CHO) δ ~1.35 ppm (s, 9H, -C(CH ₃) ₃)[7] [8]
^{13}C NMR	δ ~192.1 ppm (C=O) δ ~158.5 ppm (Ar-C para to -CHO) δ ~134.1 ppm (Ar-C ipso to -CHO) δ ~129.7 ppm (Ar-CH ortho to -CHO) δ ~126.0 ppm (Ar-CH meta to -CHO) δ ~35.4 ppm (-C(CH ₃) ₃) δ ~31.1 ppm (-C(CH ₃) ₃)[8]
Infrared (IR)	~2830-2720 cm ⁻¹ (C-H stretch, aldehyde) ~1705 cm ⁻¹ (C=O stretch, carbonyl) ~1605, 1575 cm ⁻¹ (C=C stretch, aromatic ring) ~2965 cm ⁻¹ (C-H stretch, aliphatic)[4][9]

Experimental Protocols

This section provides detailed methodologies for determining key physical properties of **4-tert-Butylbenzaldehyde**.

Determination of Density using a Pycnometer

Objective: To accurately measure the density of liquid **4-tert-Butylbenzaldehyde** at a specified temperature (e.g., 25 °C).

Apparatus:

- Pycnometer (Density Bottle) of known volume (e.g., 10 mL)
- Analytical balance (readable to ± 0.0001 g)
- Thermostatic water bath
- Pasteur pipette
- Lint-free tissue

- Acetone or ethanol for cleaning

Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and ensure it is completely dry.
- **Mass of Empty Pycnometer:** Accurately weigh the clean, dry, and empty pycnometer with its stopper on the analytical balance. Record this mass as m_1 .^[10]
- **Filling:** Carefully fill the pycnometer with **4-tert-Butylbenzaldehyde** until the liquid is slightly above the calibration mark, avoiding the formation of air bubbles.
- **Thermostatic Equilibration:** Place the filled pycnometer (unstoppered) in a thermostatic water bath set to the desired temperature (25.0 °C). Allow it to equilibrate for at least 20 minutes.
- **Volume Adjustment:** While the pycnometer is in the bath, insert the stopper. The capillary in the stopper will allow excess liquid to escape as it expands to the final temperature, ensuring the volume is precise.
- **Drying and Weighing:** Remove the pycnometer from the bath and carefully dry its exterior with a lint-free tissue. Ensure no liquid remains on the outside surfaces.
- **Mass of Filled Pycnometer:** Weigh the filled and dried pycnometer. Record this mass as m_2 .
- **Calculation:** Calculate the density (ρ) using the following formula:
 - $\rho = (m_2 - m_1) / V$
 - Where:
 - m_1 = mass of the empty pycnometer (g)
 - m_2 = mass of the pycnometer filled with the liquid (g)
 - V = calibrated volume of the pycnometer (mL)

Determination of Boiling Point using Micro-Reflux Method

Objective: To determine the boiling point of a small sample of **4-tert-Butylbenzaldehyde**.

Apparatus:

- Small test tube (e.g., 10 x 75 mm) or a reaction vial
- Thermometer or digital temperature probe
- Heating mantle or sand bath
- Clamps and stand
- Magnetic stirrer and a small stir bar (optional, for even heating)
- Microscale condenser (optional, for improved accuracy)

Procedure:

- Setup: Place approximately 0.5 mL of **4-tert-Butylbenzaldehyde** into the test tube along with a small magnetic stir bar.[\[11\]](#)
- Positioning: Clamp the test tube securely within the heating mantle or sand bath.
- Thermometer Placement: Clamp a thermometer so that its bulb is positioned approximately 1 cm above the surface of the liquid. The bulb should be in the vapor path to measure the temperature of the condensing vapor, not the liquid itself.[\[11\]](#)
- Heating: Gently heat the sample. If using a condenser, ensure cooling water is flowing.
- Observation: Observe the sample as it begins to boil. A "reflux ring" of condensing vapor will become visible on the walls of the test tube. Adjust the heating rate so this ring is stable and located at or just below the thermometer bulb.[\[11\]](#)
- Temperature Reading: When the temperature reading on the thermometer stabilizes while the liquid is gently refluxing, record this value. This stable temperature is the boiling point of

the liquid at the current atmospheric pressure.

- Pressure Correction: Record the ambient atmospheric pressure. If necessary, the boiling point can be corrected to standard pressure (760 mmHg) using a nomograph or appropriate formula.

Determination of Refractive Index using an Abbe Refractometer

Objective: To measure the refractive index of liquid **4-tert-Butylbenzaldehyde**.

Apparatus:

- Abbe Refractometer
- Constant temperature water circulator (set to 20.0 °C)
- Disposable Pasteur pipette
- Soft lens tissue
- Ethanol or acetone for cleaning
- Distilled water for calibration

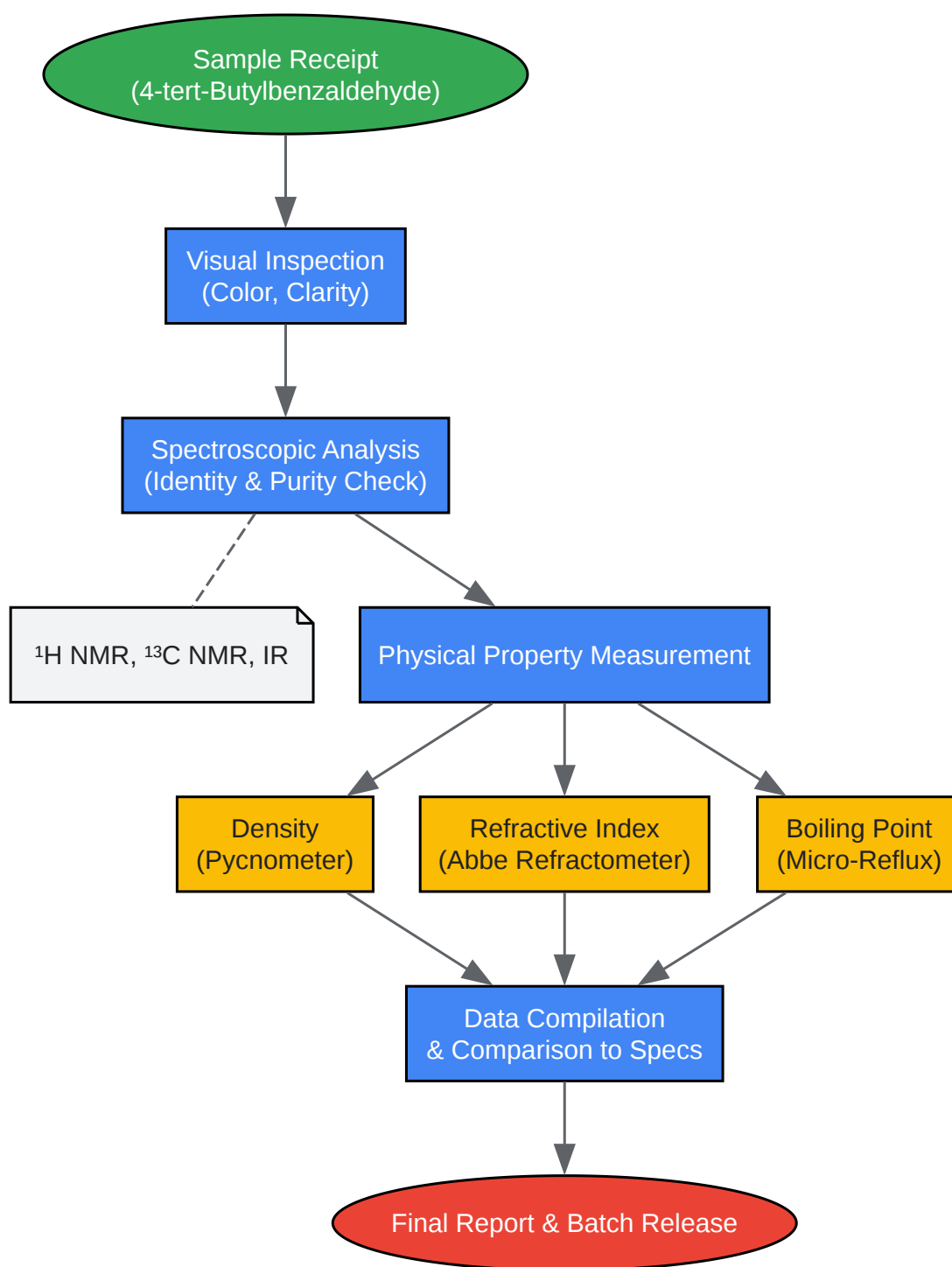
Procedure:

- Calibration: Turn on the refractometer light source and the water circulator. Calibrate the instrument by placing a few drops of distilled water onto the prism. The refractive index should read 1.3330 at 20 °C. Adjust if necessary using the calibration screw.[\[12\]](#)
- Cleaning: After calibration, clean the prism surfaces thoroughly with a soft tissue moistened with ethanol or acetone, and then dry with a clean, dry tissue.[\[12\]](#)[\[13\]](#)
- Sample Application: Using a clean pipette, place 2-3 drops of **4-tert-Butylbenzaldehyde** onto the surface of the measuring prism. Do not allow the pipette tip to touch the prism surface to avoid scratching.[\[12\]](#)[\[13\]](#)

- **Measurement:** Gently close the hinged prism assembly. Look through the eyepiece. You will see a field of view that is partially light and partially dark.
- **Adjusting:** Turn the coarse adjustment knob until the boundary line between the light and dark fields is visible. Use the dispersion compensator dial to sharpen the boundary line, removing any color fringe.^[13]
- **Reading:** Use the fine adjustment knob to move the sharp boundary line exactly to the center of the crosshairs in the eyepiece.^[13]
- **Record Value:** Depress the switch to illuminate the internal scale and record the refractive index value to four decimal places.
- **Cleaning:** After the measurement is complete, immediately clean the prisms with a soft tissue and an appropriate solvent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the complete physical characterization of a new batch of **4-tert-Butylbenzaldehyde**.



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